

Essential Safety and Logistical Information for Handling Disperse Blue 60

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Compound of Interest

Compound Name: Disperse Blue 60

Cat. No.: B084379

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **Disperse Blue 60** is paramount. This document provides procedural guidance on personal protective equipment (PPE), operational plans for handling and storage, and disposal protocols to minimize risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Disperse Blue 60**, a comprehensive PPE strategy is crucial to prevent exposure. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or safety glasses with side-shields.[1][2]	Conforming to EN166 (EU) or NIOSH (US).[1][3]
Skin Protection	Chemical-impermeable gloves are required.[1] Wear fire/flame resistant and impervious clothing to prevent skin exposure. A lab coat and close-toed footwear are minimum requirements.	EN 374 (Europe), US F739.
Respiratory Protection	If exposure limits are exceeded, or if irritation or other symptoms are experienced, use a full-face respirator. A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated place.
- Avoid the formation of dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke when using this product.
- Store the container tightly closed in a dry, cool, and well-ventilated place.

Accidental Release Measures:

- **Personal Precautions:** Use personal protective equipment as outlined above. Avoid breathing dust, vapors, mist, or gas. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
- **Containment and Cleaning Up:** Collect the spillage and arrange for disposal. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.

Disposal:

- Dispose of waste material in accordance with national and local regulations.
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Quantitative Data

The following table summarizes the available quantitative data for **Disperse Blue 60**. Note that occupational exposure limits are not available.

Property	Value	Source
Molecular Formula	C20H17N3O5	PubChem
Molecular Weight	379.4 g/mol	PubChem
Melting Point	194 °C	ECHEMI
Boiling Point	> 350 °C	ECHEMI
Water Solubility	> 2.5 µg/L at 20 °C	ECHEMI
log Pow	> 4.2 at 20 °C	ECHEMI
Toxicity to Fish (LC50)	> 1000 ppm (96 h, Danio rerio)	ECHEMI
Toxicity to Daphnia (EC50)	> 22 mg/L (48 h, Daphnia magna)	ECHEMI
Toxicity to Algae (EC50)	2 mg/L (96 h, Desmodesmus subspicatus)	ECHEMI
Occupational Exposure Limits	No data available	ECHEMI, LookChem

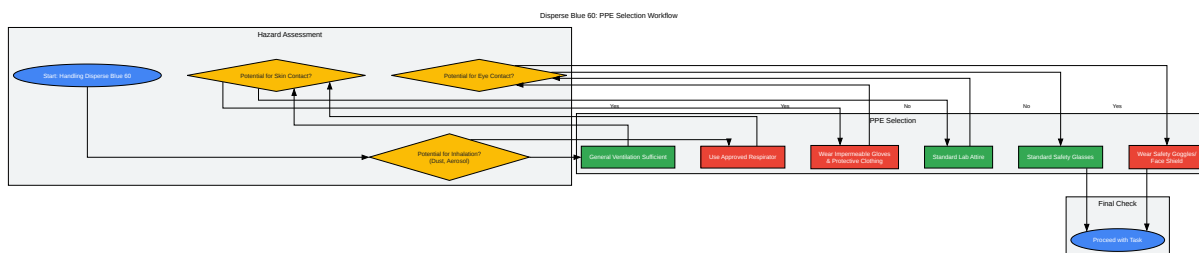
Experimental Protocols

First-Aid Measures:

- If Inhaled: Move the victim into fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes.
- If Swallowed: Rinse mouth with water. Do not induce vomiting.

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment when handling **Disperse Blue 60**.



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Caption: PPE selection workflow for **Disperse Blue 60**.

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References

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